

Personal protective equipment for handling 2,3-Dibromobutane

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Compound of Interest

Compound Name: 2,3-Dibromobutane

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Essential Safety and Handling Guide for 2,3-Dibromobutane

This guide provides immediate and essential safety protocols for laboratory personnel handling **2,3-Dibromobutane**. It includes detailed information on personal protective equipment (PPE), emergency procedures, and operational and disposal plans to ensure a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Health Effects

2,3-Dibromobutane is classified as a hazardous chemical.^[1] It is known to cause skin irritation and serious eye irritation.^{[1][2][3][4][5]} Ingestion, inhalation, and skin contact can be harmful.^{[3][5]} Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, tiredness, nausea, and vomiting.^[4]

GHS Hazard Statements:

- H315: Causes skin irritation^[3]
- H319: Causes serious eye irritation^{[2][3]}
- H302: Harmful if swallowed^{[3][5]}
- H312: Harmful in contact with skin^{[3][5]}

- H332: Harmful if inhaled[3][5]
- H335: May cause respiratory irritation[3][5]

Chemical and Physical Properties

A summary of the key quantitative data for **2,3-Dibromobutane** is provided below for easy reference.

Property	Value	Source
CAS Number	5408-86-6	[1][6]
Molecular Formula	C4H8Br2	[7]
Molecular Weight	215.91 g/mol	[3]
Appearance	Colorless liquid	[3][7]
Density	1.767 g/cm ³ at 25 °C (77 °F)	[2]
Boiling Point	73 - 74 °C (163 - 165 °F) at 63 hPa	[2]
Vapor Pressure	3.8 mm Hg	[7]

Personal Protective Equipment (PPE) Protocol

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment for handling **2,3-Dibromobutane**.

Protection Type	Specification	Purpose
Eye and Face Protection	Safety glasses with side-shields conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. ^[1] A face shield may be required for splash hazards.	Protects against splashes and airborne particles that can cause serious eye damage.
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene). A lab coat or impervious clothing is mandatory. ^[8]	Prevents skin contact, which may cause irritation. ^[1]
Respiratory Protection	Use only in a well-ventilated area. ^[5] For large-scale use or in emergencies, a NIOSH/MSHA or European Standard EN 136 approved respirator may be necessary. ^[4]	Protects against inhalation of vapors or mists which can cause respiratory tract irritation. ^[8]

Operational and Disposal Plans

The following procedural guidance provides a step-by-step plan for the safe handling and disposal of **2,3-Dibromobutane**.

Safe Handling and Storage Protocol

- Ventilation: Always handle **2,3-Dibromobutane** in a well-ventilated area, preferably in a chemical fume hood.^[5] Ensure that eyewash stations and safety showers are located close to the workstation.^[1]
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.^{[1][2][4]} Do not eat, drink, or smoke in the work area.^[5]
- Avoiding Incompatibilities: Keep the chemical away from strong oxidizing agents, strong bases, and strong acids.^{[1][9]}

- Storage: Store the container tightly closed in a dry, cool, and well-ventilated place.[5] Keep the product and any empty containers away from heat and sources of ignition.[1]

Emergency First-Aid Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air and keep them at rest in a comfortable breathing position.[4] If the person is not breathing, give artificial respiration.[1] Seek immediate medical attention.[1][4]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing.[1][4] If skin irritation occurs, get medical advice.[1][4]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids.[1][4] Remove contact lenses if present and easy to do so.[2][4] Continue rinsing and seek immediate medical attention.[1][2]
Ingestion	Clean the mouth with water.[1][4] Do NOT induce vomiting. Seek immediate medical attention.[1]

Spill and Leak Procedures

In case of a spill, ensure adequate ventilation and wear appropriate PPE.

- Evacuation and Notification: Evacuate the immediate area.[10] For major spills, notify others and contact emergency services.[10][11]
- Containment: Cover drains to prevent the chemical from entering the environment.[2]

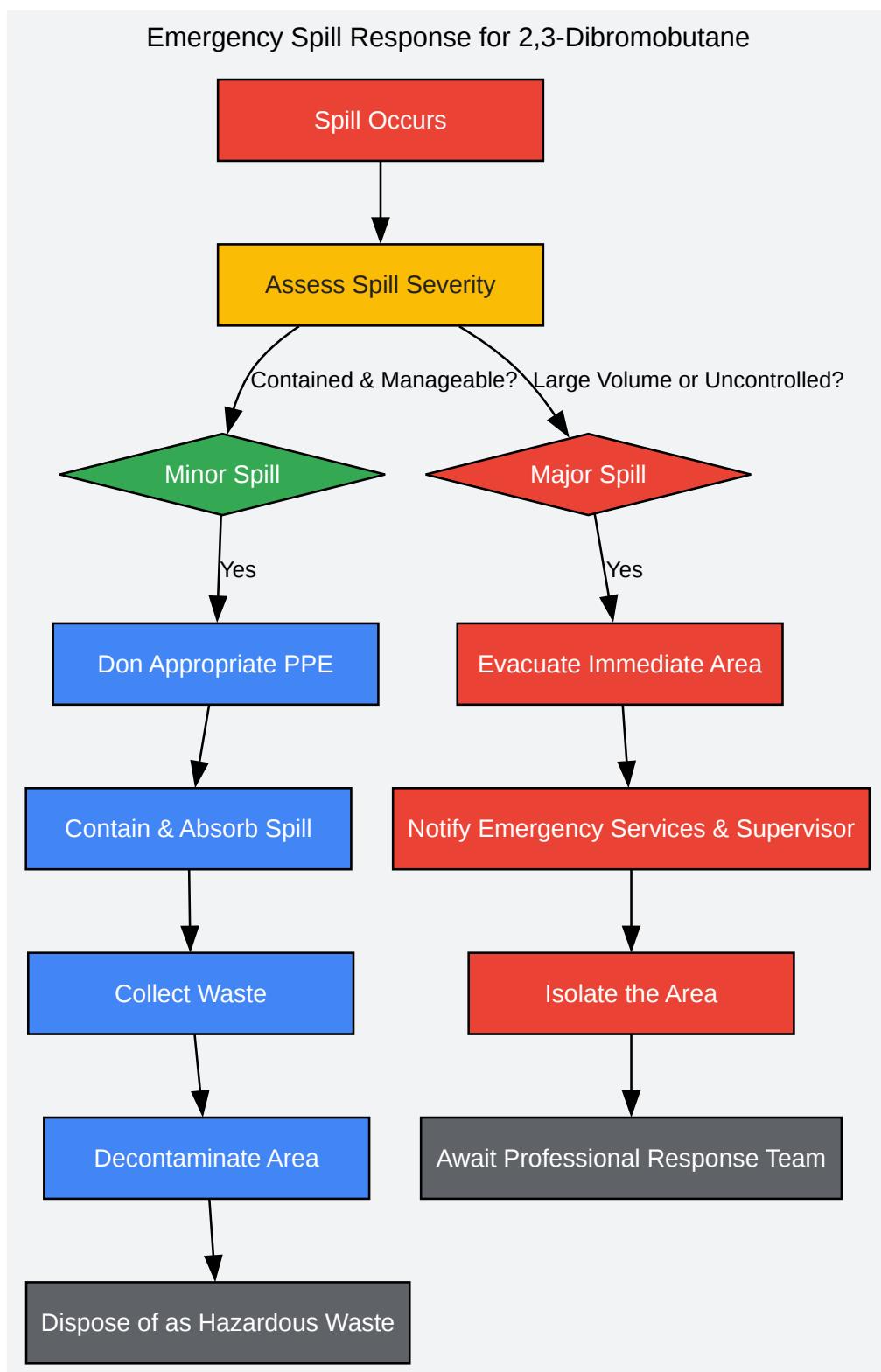
- Absorption: Soak up the spill with an inert absorbent material such as sand, silica gel, acid binder, or universal binder.[1][4]
- Collection: Collect the absorbed material and place it into a suitable, closed container for disposal.[1][4]
- Decontamination: Clean the spill area thoroughly.
- Waste Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[12]

Disposal Plan

- Waste Classification: **2,3-Dibromobutane** and materials contaminated with it are considered hazardous waste.[1][4]
- Containerization: Collect waste in a suitable, labeled, and closed container.
- Disposal Method: Dispose of the waste through an approved waste disposal plant.[4][9] Do not dispose of it down the drain or into the environment.[2][13] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

Emergency Response Workflow

The following diagram illustrates the logical workflow for handling an emergency involving a **2,3-Dibromobutane** spill.



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Caption: Logical workflow for handling a **2,3-Dibromobutane** spill.

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